

GSK864: Formulation and Solubility Guide

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Compound Focus: GSK864

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The core challenge is that **GSK864** has low water solubility. Successful cellular treatment requires dissolving it in an organic solvent like DMSO first, then diluting into the aqueous cell culture medium. The table below summarizes the key solubility data and recommended formulations for *in vitro* and *in vivo* studies [1] [2].

Parameter	Details	Application / Note
Molecular Weight	558.6 g/mol [1]	-
Solubility in DMSO	~100 mg/mL (approx. 179 mM) [1] [2]	Primary Stock Solution: For long-term storage, prepare concentrated stock in DMSO.
Solubility in Water	<1 mg/mL (Insoluble) [1]	Not suitable for direct reconstitution.
Recommended <i>In Vitro</i> Solvent	100% DMSO [1] [2]	Dilute stock solution directly into cell culture medium. Final DMSO concentration should be ≤0.1-0.5% to maintain cell viability.
Example <i>In Vivo</i> Formulation	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [1]	Sequential addition of solvents is crucial for clarity and stability. Sonication is recommended.

Frequently Asked Questions (FAQs)

Q1: What is the typical working concentration range for GSK864 in cell culture? While the optimal dose depends on your specific cell model, research using leukemia cell lines (Jurkat and MV4-11) reported an **IC50 of approximately 2 μ M** after 48 hours of treatment [3]. In a fibrosarcoma cell line (HT1080) with an IDH1 R132C mutation, **GSK864** reduced the oncometabolite 2-HG production with an **EC50 of 320 nM** [1] [2]. A good starting point for dose-response experiments is a range from **100 nM to 10 μ M**.

Q2: My cells are dying in the negative control group with the solvent. What should I check? This points to **solvent cytotoxicity**. First, verify that the final concentration of DMSO in your cell culture medium does not exceed **0.5%**. Higher concentrations can be toxic to many cell types. Ensure the solvent is thoroughly mixed when added to the medium to prevent local, high-concentration spots.

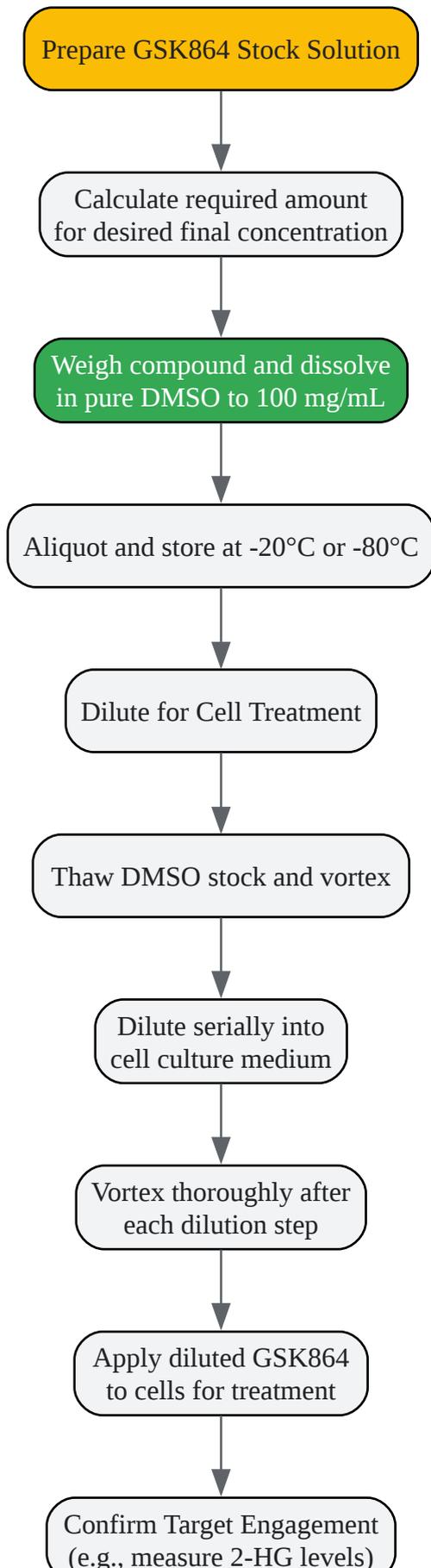
Q3: The compound is precipitating out of solution in the cell culture medium. How can I fix this? Precipitation occurs when the compound's solubility in the aqueous medium is exceeded. To address this:

- **Confirm Stock Solubility:** Ensure your primary DMSO stock is a clear solution at 100 mg/mL.
- **Reduce Final Concentration:** If possible, lower the final treatment concentration of **GSK864**.
- **Use a Solubility-Enhancing Vehicle:** Reformulate your dilution using a mixture like the one suggested for *in vivo* studies (see table above), appropriately adapted for sterile cell culture conditions.

Q4: How can I confirm that GSK864 is effectively entering my cells and engaging the target? Directly measuring cellular uptake can be complex. A more practical approach is to use a **functional biomarker** to confirm target engagement. The established mechanism of **GSK864** is to inhibit mutant IDH1 and drastically reduce the production of its product, **D-2-hydroxyglutarate (2-HG)** [1] [4]. You can confirm successful cellular uptake and activity by measuring the **reduction in intracellular 2-HG levels** in your treated cells compared to controls using methods like **LC-MS/MS** [1] [3].

Experimental Protocol: Testing GSK864 in Cell Culture

The following diagram illustrates the core workflow for setting up a **GSK864** treatment experiment:



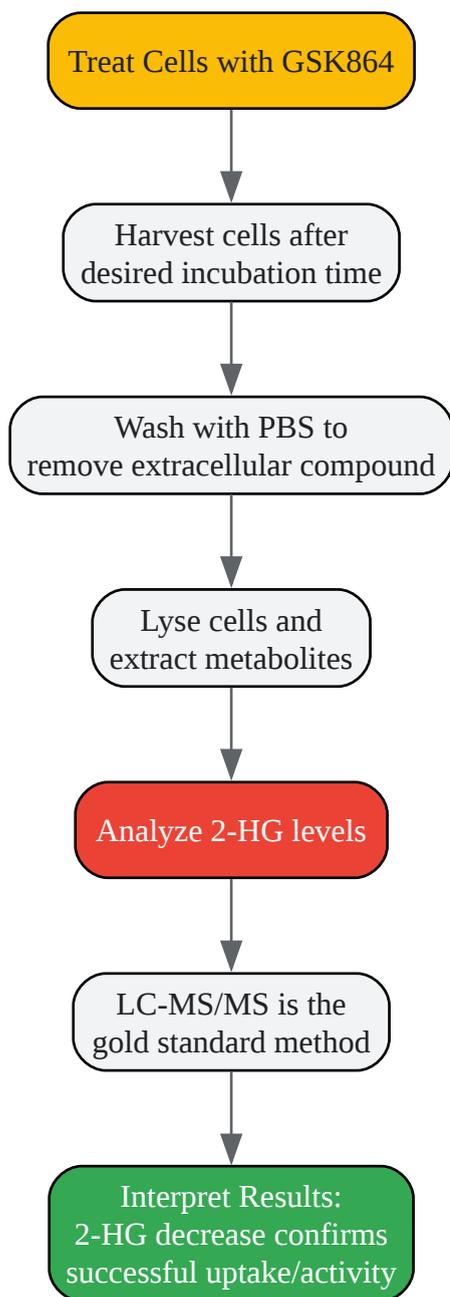
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Key Considerations:

- **Aseptic Technique:** When working with cell cultures, ensure all steps involving the drug dilution are performed under sterile conditions, ideally in a laminar flow hood.
- **Solvent Control:** Always include a vehicle control group treated with the same final concentration of DMSO (e.g., 0.1%) as your drug-treated cells.
- **Mixing:** The step of thorough vortexing after dilution is critical to prevent precipitation and ensure a homogenous solution.

Validation Assay: Measuring 2-HG Reduction

To functionally validate that **GSK864** has been taken up and is active, you can measure its effect on 2-HG levels. The workflow below outlines the key steps in this process:



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